

Application of Phenylbutazone-¹³C₁₂ in Equine Drug Testing: A Detailed Analysis

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Compound of Interest

Compound Name: Phenylbutazone-13C12

Cat. No.: B12057095

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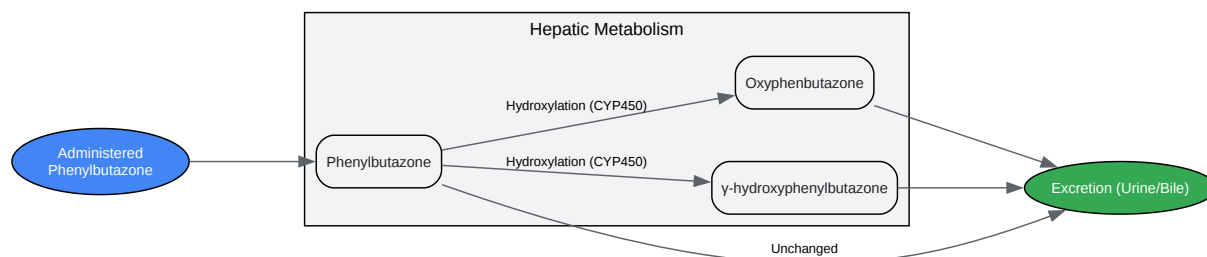
Introduction

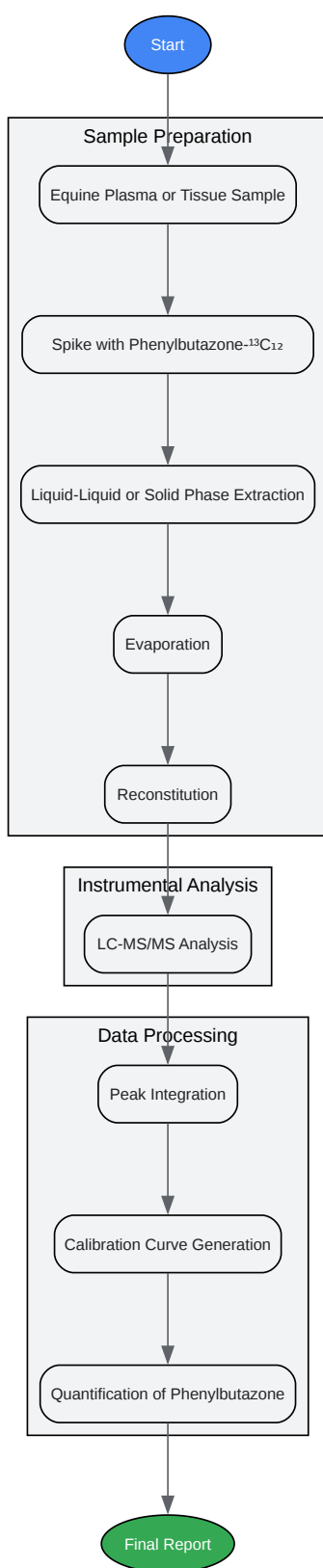
Phenylbutazone (PBZ) is a non-steroidal anti-inflammatory drug (NSAID) widely used in equine medicine for its analgesic and anti-inflammatory properties.[1][2] Its use in performance horses is strictly regulated to ensure fair competition and the welfare of the animal.[1] Accurate and sensitive detection methods are therefore crucial for equine drug testing. The use of stable isotope-labeled internal standards, such as Phenylbutazone-¹³C₁₂, is the gold standard for the quantitative analysis of PBZ in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This stable isotope-labeled analogue provides high accuracy and precision by compensating for matrix effects and variations in sample preparation and instrument response.[3][4][5]

This document provides detailed application notes and protocols for the use of Phenylbutazone-¹³C₁₂ in equine drug testing, aimed at researchers, scientists, and drug development professionals.

Phenylbutazone Metabolism in Horses

In horses, phenylbutazone is extensively metabolized in the liver.[6] The primary metabolites include oxyphenbutazone and γ-hydroxyphenylbutazone.[6] Understanding the metabolic fate of PBZ is essential for developing comprehensive analytical methods that target both the parent drug and its major metabolites.





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